

triricinolein physical state and stability

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Compound Focus: Triricinolein

CAS No.: 2540-54-7

Cat. No.: S639494

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Physical Properties of Triricinolein

The table below summarizes the basic physical property data available for **triricinolein**. Please note that some values are predicted rather than experimentally confirmed [1].

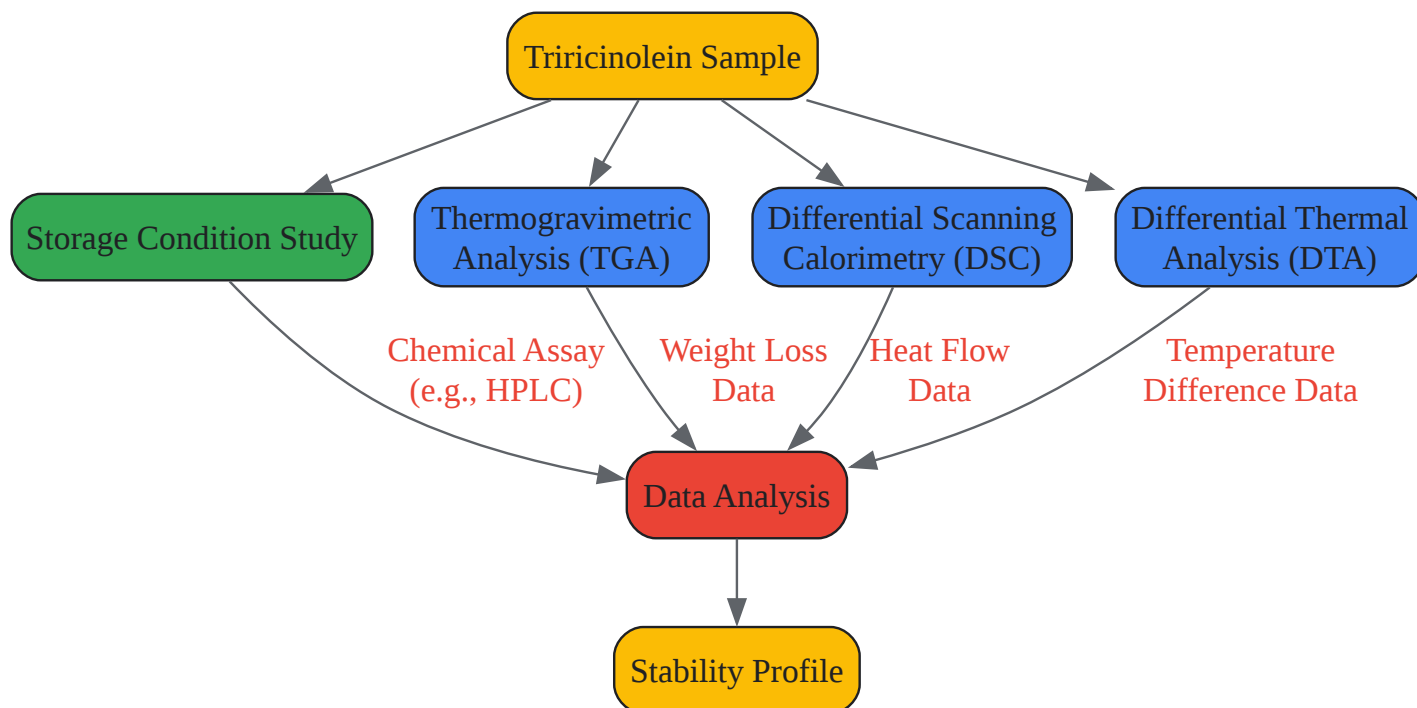
Property	Value / Description
Chemical Name	12-Hydroxy-9-octadecenoic acid 1,2,3-propanetriyl ester [1]
CAS Registry Number	15505-14-3 [1]
Molecular Formula	C ₅₇ H ₁₀₄ O ₉ [1]
Molecular Weight	933.43 g/mol [1]
Physical State	Oil [1]
Boiling Point	879.2 ± 65.0 °C (Predicted) [1]
Density	0.977 ± 0.06 g/cm ³ (Predicted) [1]
Solubility	Slightly soluble in acetone and chloroform [1]
Storage Recommendations	Amber vial, refrigerator; noted as light-sensitive [1]

Experimental Insights and Techniques

Although direct stability data is limited, one research study and several general analytical techniques can provide a methodological framework for your own investigation.

- **Reactivity and Handling Clues:** One study on the lipase-catalyzed methanolysis of **triricinolein** suggests it requires careful control of reaction parameters, indirectly pointing to its reactivity under specific conditions [2]. The recommended storage in an amber, refrigerated vial and its classification as light-sensitive directly informs handling protocols to maintain stability [1].
- **Recommended Analytical Techniques:** To build a complete stability profile, the following thermal analysis techniques are highly relevant, though their application to **triricinolein** specifically is not detailed in the search results [3] [4]:
 - **Thermogravimetric Analysis (TGA):** Measures weight changes as a function of temperature to determine decomposition temperatures and thermal stability.
 - **Differential Scanning Calorimetry (DSC):** Measures heat flow associated with phase transitions (like melting or crystallization) and other thermal events.
 - **Differential Thermal Analysis (DTA):** Similar to DSC, it measures the temperature difference between a sample and a reference to identify endothermic or exothermic events.

The following diagram outlines a potential experimental workflow for characterizing **triricinolein**'s stability by integrating these techniques.



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References

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